

PSEM 89S TFA stability in solution and storage conditions

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Compound of Interest

Compound Name: PSEM 89S TFA

Cat. No.: B2683660

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Technical Support Center: PSEM 89S TFA

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **PSEM 89S TFA**. Below you will find frequently asked questions (FAQs) and troubleshooting guides to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store **PSEM 89S TFA** upon receipt?

A1: **PSEM 89S TFA** powder should be stored at -20°C for up to 3 years.^{[1][2]} For in-solvent storage, it is recommended to store stock solutions at -80°C for up to 1 year.^[1]

Q2: What are the recommended solvents for dissolving **PSEM 89S TFA**?

A2: **PSEM 89S TFA** is soluble in water and DMSO.^[3] For in-vitro experiments, stock solutions can be prepared in DMSO at a concentration of 3.33 mg/mL (8.23 mM) with the aid of sonication, or in water at a concentration of at least 100 mg/mL (247.29 mM).^{[1][4]} For in-vivo studies, specific formulations using a combination of solvents like DMSO, PEG300, Tween 80, and saline are recommended.^{[1][4]}

Q3: How stable is **PSEM 89S TFA** in solution?

A3: For optimal results, it is recommended to prepare working solutions for in-vivo experiments freshly on the same day of use.[4] Stock solutions in DMSO can be stored at -80°C for up to 6 months or at -20°C for 1 month in a sealed, moisture-free container.[4] If water is used as the solvent for a stock solution, it should be diluted to the working concentration, filter-sterilized using a 0.22 µm filter, and then used.[4]

Q4: What are the potential effects of the trifluoroacetate (TFA) salt on my experiments?

A4: PSEM 89S is supplied as a trifluoroacetate (TFA) salt, which is a common counterion for synthetic peptides and small molecules.[5] It is important to be aware that residual TFA can potentially influence experimental outcomes. For instance, TFA has been shown to affect cell proliferation and may act as an allosteric modulator of certain receptors.

Storage and Stability Summary

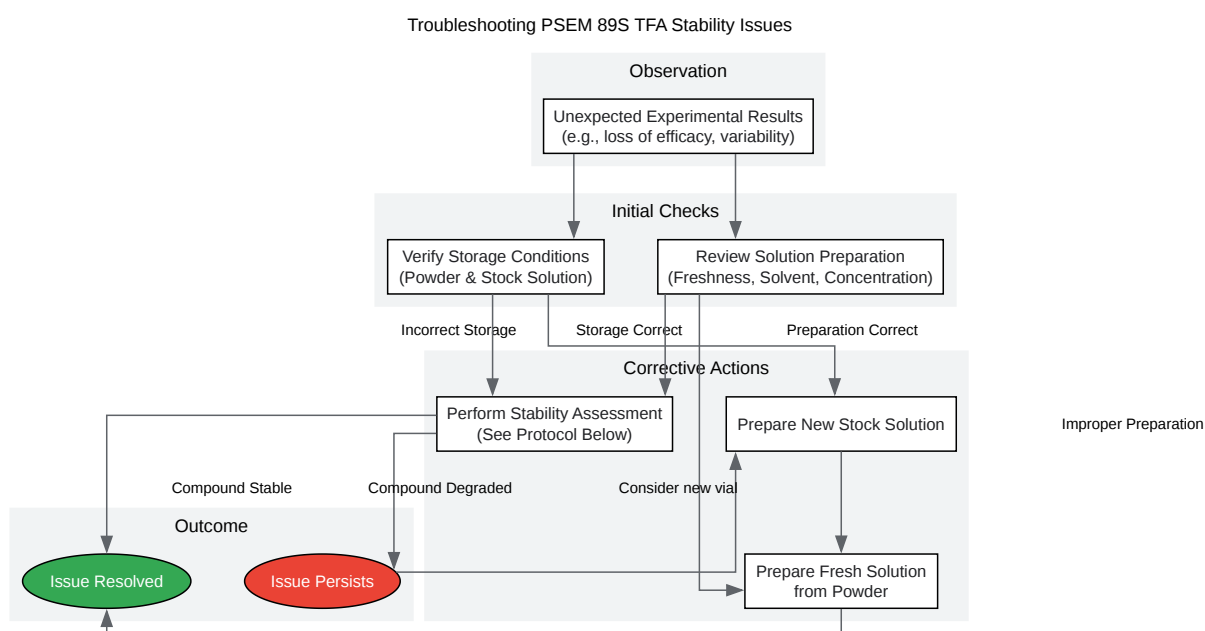
Form	Storage Temperature	Shelf Life	Notes
Powder	-20°C	Up to 3 years	Keep sealed and away from moisture. [1][3]
In Solvent	-80°C	Up to 1 year[1] (or 6 months[4])	Use tightly sealed containers to prevent moisture absorption.
-20°C	Up to 1 month	Use tightly sealed containers.[4]	

In-Vivo Formulation Examples

Formulation	Composition	Achievable Concentration
PEG300/Tween 80	10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	≥ 2.5 mg/mL (6.18 mM)[4]
SBE-β-CD	10% DMSO + 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (6.18 mM)[4]
Corn Oil	10% DMSO + 90% Corn Oil	≥ 2.5 mg/mL (6.18 mM)[4]

Troubleshooting Guide

If you encounter unexpected results or suspect issues with the stability of your **PSEM 89S TFA** solution, consider the following troubleshooting steps.



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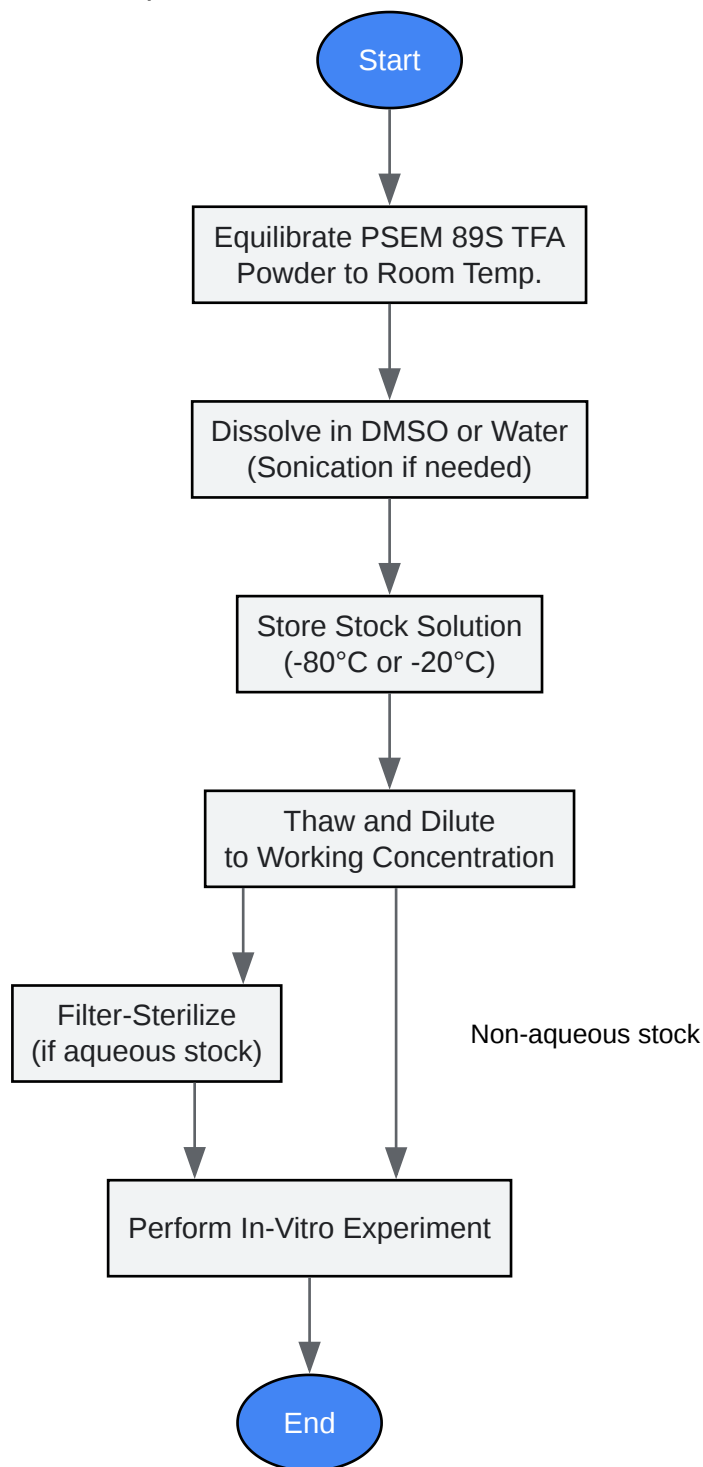
Caption: Troubleshooting workflow for **PSEM 89S TFA** stability.

Experimental Protocols

Protocol 1: General In-Vitro Solution Preparation

- Powder Handling: Allow the **PSEM 89S TFA** vial to equilibrate to room temperature before opening to prevent moisture condensation.
- Dissolution: Add the appropriate volume of DMSO or water to the vial to achieve the desired stock concentration. If necessary, use sonication to aid dissolution.[\[1\]](#)
- Storage: Store the stock solution in a tightly sealed vial at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).[\[4\]](#)
- Working Solution: On the day of the experiment, thaw the stock solution and dilute it to the final working concentration with the appropriate cell culture medium or buffer. If the stock solution was prepared in water, it is recommended to filter-sterilize the final working solution.
[\[4\]](#)

In-Vitro Experimental Workflow for PSEM 89S TFA



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Caption: General workflow for preparing **PSEM 89S TFA** for in-vitro use.

Protocol 2: Assessing Solution Stability (General Guideline)

This protocol provides a general framework for empirically assessing the stability of **PSEM 89S TFA** in a specific solvent and storage condition.

- **Prepare a Fresh Solution:** Prepare a stock solution of **PSEM 89S TFA** at a known concentration in the solvent of interest.
- **Initial Analysis (Time 0):** Immediately after preparation, analyze the solution using a suitable analytical method (e.g., HPLC-UV) to determine the initial peak area or concentration. This will serve as your baseline (100% stability).
- **Storage:** Store the solution under the desired test conditions (e.g., room temperature, 4°C, -20°C).
- **Time-Point Analysis:** At regular intervals (e.g., 1, 4, 8, 24, 48 hours), take an aliquot of the stored solution and analyze it using the same analytical method.
- **Data Analysis:** Compare the peak area or concentration at each time point to the initial Time 0 measurement. A decrease in the main peak area and/or the appearance of new peaks may indicate degradation. Calculate the percentage of remaining **PSEM 89S TFA** at each time point.

Note: The specific parameters for the analytical method (e.g., HPLC column, mobile phase, detection wavelength) will need to be optimized for **PSEM 89S TFA**.

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